

# Ebecryl 220: A Comprehensive Technical Guide for Research Applications

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Ebecryl 220

CAS No.: 50843-44-2

Cat. No.: B14172328

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ebecryl 220** is a hexafunctional aromatic urethane acrylate oligomer known for its rapid curing characteristics under ultraviolet (UV) light or electron beam (EB) irradiation.<sup>[1]</sup> While traditionally used in industrial applications such as coatings, inks, and adhesives, its unique properties offer significant potential for various research and development applications, including biomaterials, microfabrication, and drug delivery systems. This guide provides an in-depth overview of **Ebecryl 220**'s technical specifications, performance characteristics, and potential experimental applications relevant to the scientific community.

## Core Technical Specifications

**Ebecryl 220** is characterized by its high reactivity, hardness, and solvent resistance upon curing. These properties stem from its hexafunctional nature, which allows for the formation of a densely cross-linked polymer network.

Property	Value	Test Conditions
Viscosity	28,500 mPa.s (cP)	at 25°C
Density	1.18 g/cm <sup>3</sup>	at 25°C
Glass Transition Temperature (T <sub>g</sub> )	90–95°C	Post-curing
Functionality	6	-
Chemical Class	Aromatic Urethane Acrylate	-

Data sourced from multiple references.[1][2][3]

## Performance Characteristics

The performance of cured **Ebecryl 220** is marked by several key attributes that are advantageous for research applications:

- **Fast Cure Response:** Achieves a high degree of polymerization in seconds, enabling rapid prototyping and fabrication.[1]
- **High Hardness and Scratch Resistance:** The cured material exhibits excellent surface hardness, making it suitable for applications requiring durable surfaces.
- **Chemical and Solvent Resistance:** The cross-linked structure provides robust resistance to a wide range of chemicals and solvents.
- **High Gloss:** Cured films of **Ebecryl 220** demonstrate a high gloss finish.

## Experimental Protocols & Methodologies

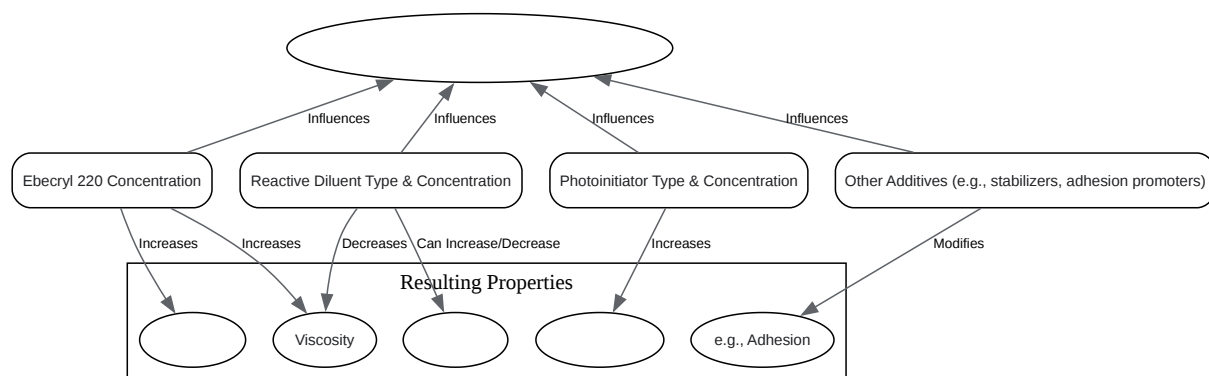
The following sections detail potential experimental workflows and considerations for utilizing **Ebecryl 220** in a research setting.

### UV/EB Curing Process

The polymerization of **Ebecryl 220** is initiated by a source of free radicals, typically generated by photoinitiators upon exposure to UV light or directly by high-energy electrons in an EB

system.

Experimental Workflow for UV Curing:



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

**References**

- [1. Ebecryl 220 \(50843-44-2\) for sale \[vulcanchem.com\]](#)
- [2. allnex.com \[allnex.com\]](#)
- [3. WO2013160385A1 - Low-viscosity varnish composition for substrate printed by inkjet - Google Patents \[patents.google.com\]](#)

- To cite this document: BenchChem. [Ebecryl 220: A Comprehensive Technical Guide for Research Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14172328/docs#ebecryl-220-a-comprehensive-technical-guide-for-research-applications\]](https://www.benchchem.com/product/b14172328/docs#ebecryl-220-a-comprehensive-technical-guide-for-research-applications)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)